

Fluorapacin linearity range 160-240 µg/mL

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Compound Focus: Fluorapacin

CAS No.: 869811-23-4

Cat. No.: S548470

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Validated HPLC Method for Fluorapacin

For the anti-tumor agent **Fluorapacin**, a specific stability-indicating High-Performance Liquid Chromatography (HPLC) method was developed and validated. The key parameters of this method are summarized in the following table [1] [2].

Parameter	Specification / Value
Analytical Technique	High-Performance Liquid Chromatography (HPLC)
Column	Spherisorb ODS II C18 (250 mm x 4.6 mm, 5 µm)
Mobile Phase	Acetonitrile/Water (85:15, v/v)
Flow Rate	1.0 mL/min
Detection Wavelength	218 nm
Linearity Range	160 - 240 µg/mL
Correlation Coefficient (R ²)	0.9997
Limit of Detection (LOD)	1.4 ng/mL

Parameter	Specification / Value
Limit of Quantification (LOQ)	7.0 ng/mL
Precision (RSD)	< 1.0%

Experimental Protocol for Fluorapacin Analysis

The methodology for the quantitative determination of **Fluorapacin** in both its pure form (API) and pharmaceutical preparations is as follows [1]:

- **Instrumentation and Conditions:** The analysis uses an HPLC system with a UV detector. The separation is achieved on a **Spherisorb ODS II C18 column** (250 mm x 4.6 mm, 5 µm particle size) maintained at **40°C**. The mobile phase is a mixture of **acetonitrile and water (85:15, v/v)**, delivered at a flow rate of **1.0 mL/min**. Detection is performed at **218 nm**.
- **Calibration Standards:** Prepare a series of standard solutions within the concentration range of **160 to 240 µg/mL**.
- **Sample Preparation:** Dissolve an appropriate amount of the **Fluorapacin** API or its drug product in the mobile phase to bring it within the calibration range.
- **Quantification:** Inject the standard and sample solutions into the HPLC system. Construct a calibration curve by plotting the peak area against the concentration of the standards. The concentration of **Fluorapacin** in the unknown samples is determined from this calibration curve.

Understanding Linearity and Range in Analytical Methods

The term "linearity range" refers to the interval of analyte concentrations where the analytical instrument's response is directly proportional to the concentration. This is distinct from the "working range," which is the concentration range over which the method provides results with an acceptable level of certainty [3]. The linearity for **Fluorapacin** was confirmed from 160–240 µg/mL with a high correlation coefficient (0.9997), indicating excellent proportionality in this range [1].

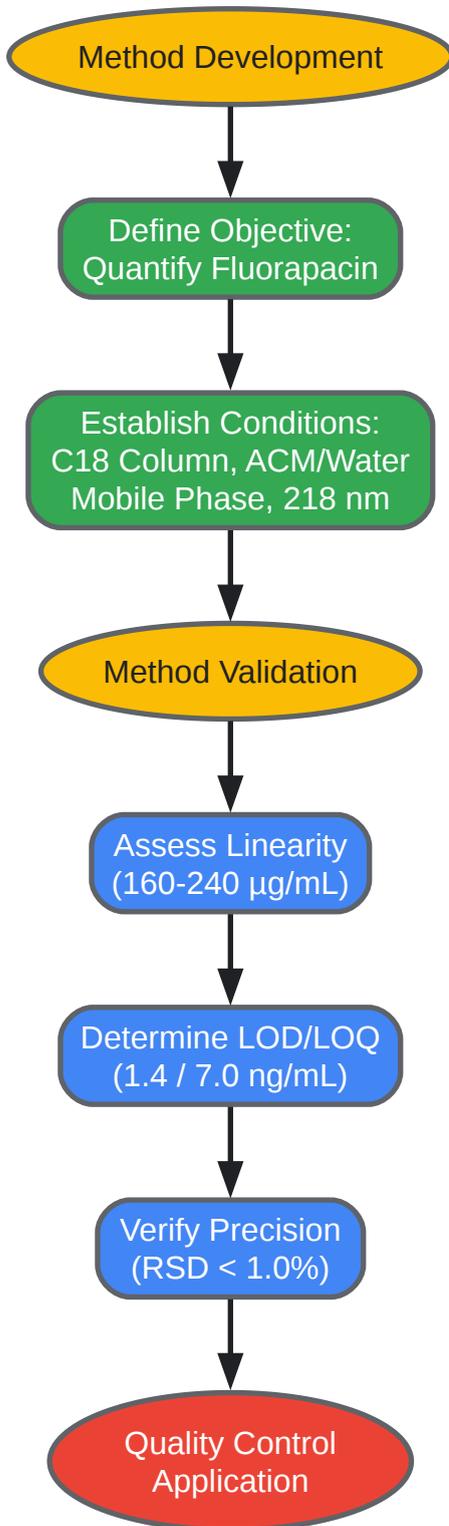
Comparison with Other Analytical Methods

The search results contained information on analytical methods for other drugs, but not for direct alternatives to **Fluorapacin**. The methods below are provided for illustrative purposes to show how analytical parameters can vary based on the drug and technique.

Drug	Technique	Linearity Range	LOD	LOQ
Fluorapacin [1] [2]	HPLC-UV	160 - 240 µg/mL	1.4 ng/mL	7.0 ng/mL
Rivastigmine [4]	Spectrofluorimetry	100 - 4000 ng/mL	20.5 ng/mL	62.1 ng/mL
Ciprofloxacin & Curcumin [5]	UV-Spectrophotometry	1 - 6 µg/mL	Information missing	Information missing

Pathway to Analytical Method Development

The process of developing and validating an analytical method involves several key stages, from initial setup to final quality control application. The following diagram illustrates this workflow for **Fluorapacin**.



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The search results did not contain information on the signaling pathways or specific cellular mechanisms of action for **Fluorapacin**.

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References

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